

6-FAM-PEG3-Azide: A Comprehensive Technical Guide for Bioconjugation

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Compound of Interest

Compound Name: 6-FAM-PEG3-Azide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on **6-FAM-PEG3-Azide**, a fluorescent labeling reagent. It is designed for researchers, scientists, and professionals in drug development who utilize bioconjugation techniques. This guide covers the physicochemical properties, detailed experimental protocols for its application in copper-catalyzed azide-alkyne cycloaddition (CuAAC), and a visual representation of the experimental workflow.

Core Properties of 6-FAM-PEG3-Azide

6-FAM-PEG3-Azide is a fluorescent dye containing a 6-carboxyfluorescein (6-FAM) fluorophore, a triethylene glycol (PEG3) spacer, and a terminal azide group. The 6-FAM moiety provides the fluorescent signal, while the azide group enables covalent attachment to alkyne-modified biomolecules via click chemistry. The hydrophilic PEG3 spacer is incorporated to minimize the potential for interaction between the dye and the biomolecule, thereby preserving the biomolecule's natural conformation and function.

A summary of the key quantitative data for **6-FAM-PEG3-Azide** is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₂₉ H ₂₈ N ₄ O ₉	[1][2]
Molecular Weight	576.56 g/mol	[1][2]
Appearance	White to yellow solid	
Solubility	Soluble in DMSO	
Excitation Wavelength (λ _{ex})	~495 nm	
Emission Wavelength (λ _{em})	~520 nm	
Purity (by HPLC)	>95%	[1]

Experimental Protocol: Labeling of Alkyne-Modified Oligonucleotides

This section provides a detailed methodology for the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction to label alkyne-modified oligonucleotides with **6-FAM-PEG3-Azide**.

Materials

- Alkyne-modified oligonucleotide
- **6-FAM-PEG3-Azide**
- Dimethyl sulfoxide (DMSO)
- Copper(II) sulfate (CuSO₄)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Sodium ascorbate
- Nuclease-free water
- Buffer (e.g., phosphate-buffered saline, PBS)

- Desalting column or ethanol precipitation reagents for purification

Reagent Preparation

- **6-FAM-PEG3-Azide** Stock Solution: Prepare a 10 mM stock solution in anhydrous DMSO.
- Alkyne-Oligonucleotide Solution: Dissolve the alkyne-modified oligonucleotide in nuclease-free water or a suitable buffer to a concentration of 100 μ M.
- CuSO₄ Stock Solution: Prepare a 100 mM stock solution in nuclease-free water.
- THPTA Stock Solution: Prepare a 200 mM stock solution in nuclease-free water.
- Catalyst Premix (CuSO₄-THPTA): Shortly before use, mix equal volumes of the 100 mM CuSO₄ stock solution and the 200 mM THPTA stock solution to create a 50 mM CuSO₄-THPTA complex.
- Sodium Ascorbate Stock Solution: Prepare a fresh 300 mM stock solution in nuclease-free water. This solution is prone to oxidation and should be made fresh for each experiment.

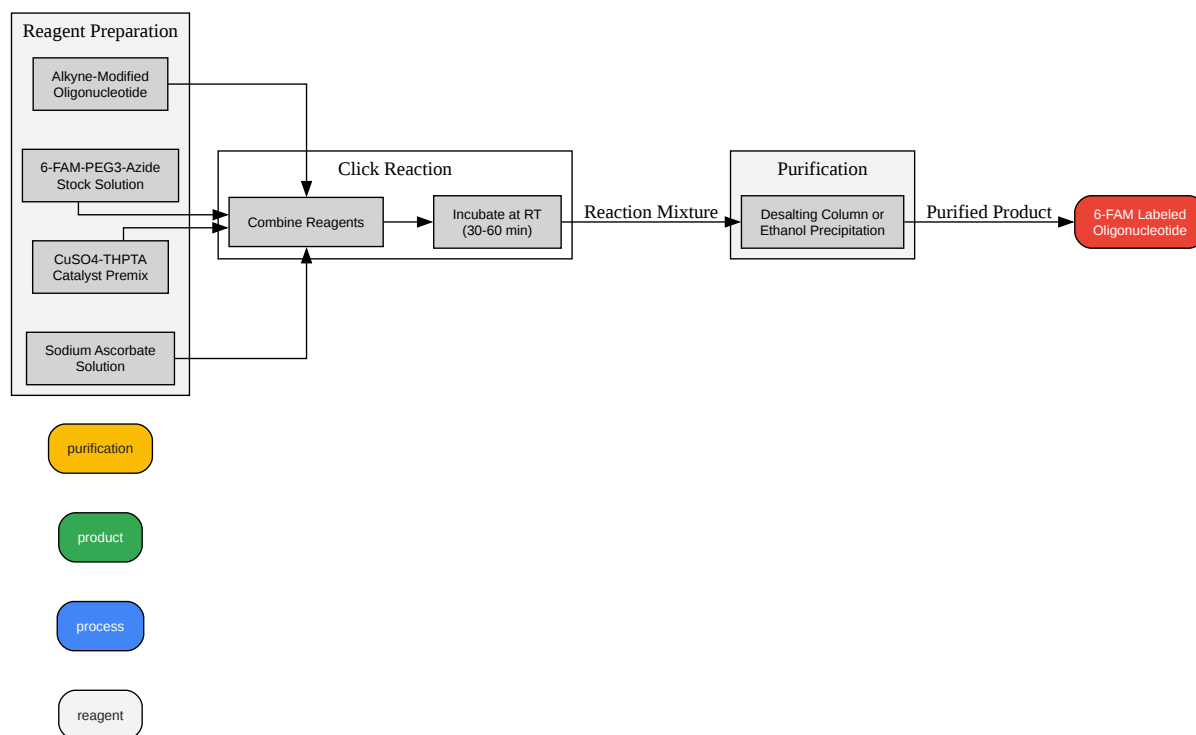
Labeling Procedure

- In a microcentrifuge tube, combine the following reagents in the order listed:
 - 5 μ L of 100 μ M Alkyne-modified oligonucleotide
 - 10 μ L of nuclease-free water or buffer
 - 2.5 μ L of 10 mM **6-FAM-PEG3-Azide** stock solution
- Vortex the mixture gently.
- Add 1 μ L of the 50 mM CuSO₄-THPTA catalyst premix to the reaction tube.
- Initiate the click reaction by adding 1.5 μ L of the freshly prepared 300 mM sodium ascorbate stock solution.
- Vortex the reaction mixture gently and incubate at room temperature for 30-60 minutes, protected from light.

- Upon completion, the labeled oligonucleotide can be purified from unreacted dye and catalyst using a desalting column or by ethanol precipitation.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the labeling of an alkyne-modified oligonucleotide with **6-FAM-PEG3-Azide** followed by purification.



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Caption: Workflow for oligonucleotide labeling using **6-FAM-PEG3-Azide**.

This guide provides a foundational understanding and practical protocols for the use of **6-FAM-PEG3-Azide** in bioconjugation applications. For specific applications, further optimization of

reaction conditions may be necessary.

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References

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